

A Comprehensive Technical Guide to the Phase Diagram of Water and Steam

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This in-depth technical guide provides a thorough examination of the phase diagram of water, a fundamental concept with critical applications in various scientific and industrial fields, including pharmaceutical drug development. This document details the core principles of water's phase behavior, presents quantitative data for its phase boundaries, and outlines the experimental methodologies used to determine these properties.

Introduction to the Phase Diagram of Water

The phase diagram of water is a graphical representation of the physical states of water (solid, liquid, and vapor) under different conditions of temperature and pressure.^[1] It is a cornerstone of thermodynamics and physical chemistry, offering critical insights into the behavior of water and steam in diverse environments. Understanding the phase diagram is paramount for processes such as freeze-drying (lyophilization), sterilization, and solvent-based applications prevalent in the pharmaceutical industry.

The diagram is characterized by three primary regions corresponding to the solid (ice), liquid (water), and gaseous (steam or water vapor) phases. The lines separating these regions, known as phase boundaries, represent the conditions where two phases can coexist in equilibrium.

Key Features of the Water Phase Diagram

The phase diagram of water is unique due to the anomalous properties of water, particularly the negative slope of the solid-liquid equilibrium line. This indicates that the melting point of ice decreases with increasing pressure, a consequence of the fact that solid water (ice) is less dense than liquid water.^[2]

The Triple Point

The triple point is a unique combination of temperature and pressure at which the solid, liquid, and vapor phases of water can coexist in thermodynamic equilibrium.^[3] For pure water, the triple point occurs at a precisely defined temperature of 273.16 K (0.01 °C) and a pressure of 611.657 Pa.^[3] This point serves as a fundamental reference in thermometry, with the Kelvin scale being defined based on the triple point of water.^[3]

The Critical Point

The critical point marks the terminus of the liquid-vapor phase boundary.^[4] At temperatures and pressures beyond this point, the distinction between the liquid and gas phases disappears, and the substance exists as a supercritical fluid. For water, the critical point is reached at a temperature of 647.096 K (373.946 °C) and a pressure of 22.064 MPa.^[4]

Quantitative Data on Phase Boundaries

The phase boundaries of water have been extensively studied and are defined by specific pressure-temperature relationships. The following tables summarize the quantitative data for the sublimation, melting, and vaporization curves.

Sublimation Curve (Solid-Vapor)

The sublimation curve represents the conditions under which ice is in equilibrium with water vapor.

Temperature (K)	Pressure (Pa)
273.16	611.657
270	470.076
260	195.808
250	76.017
230	8.948
200	1.626×10^{-1}
180	5.392×10^{-3}
160	7.729×10^{-5}
150	6.096×10^{-6}
140	3.366×10^{-7}
130	1.200×10^{-8}

Data sourced from the National Institute of Standards and Technology.[\[4\]](#)

Melting Curve (Solid-Liquid) for Ice Ih

The melting curve for Ice Ih, the common form of ice, shows the relationship between pressure and the melting temperature.

Temperature (K)	Pressure (MPa)
273.16	0.000611
273.00	11.9
272.00	23.3
270.00	45.4
265.00	87.5
260.00	126.0
255.00	161.0
251.165	208.566

Data derived from equations provided by the International Association for the Properties of Water and Steam.[\[5\]](#)

Vaporization Curve (Liquid-Vapor)

The vaporization curve, also known as the vapor pressure curve, indicates the pressure at which water boils at a given temperature.

Temperature (°C)	Pressure (kPa)
0.01	0.611
10	1.228
20	2.339
30	4.246
40	7.384
50	12.35
60	19.94
70	31.19
80	47.39
90	70.14
100	101.33
150	476.0
200	1555
250	3976
300	8592
350	16535
373.946	22064

Data compiled from various sources.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocols

The determination of the phase diagram of water relies on precise experimental techniques. The following sections detail the methodologies for key experiments.

Realization of the Triple Point of Water

The triple point of water is a crucial reference. Its realization in a laboratory setting involves the use of a triple point cell.^[11]

Apparatus:

- Triple point cell: A sealed glass vessel containing high-purity, gas-free water.
- Cooling agent: Dry ice or liquid nitrogen.
- Insulated container (e.g., Dewar flask).
- High-precision thermometer (e.g., Standard Platinum Resistance Thermometer - SPRT).

Procedure:

- Pre-cooling: The triple point cell is pre-chilled to approximately 0 °C in an ice-water bath.
- Mantle Formation: A thin layer of ice (the mantle) is formed on the inner wall of the cell's re-entrant tube by introducing a cold rod (chilled with dry ice or liquid nitrogen) into the tube.
- Inner Melt: A thin layer of ice adjacent to the re-entrant tube is melted by briefly inserting a warmer rod. This creates a liquid-ice interface at which the triple point is realized.
- Equilibration: The cell is placed in an insulated bath to allow the solid, liquid, and vapor phases to reach thermal equilibrium.
- Measurement: A calibrated thermometer is inserted into the re-entrant tube to measure the triple point temperature.

Differential Scanning Calorimetry (DSC) for Phase Transition Analysis

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the heat flow into or out of a sample as a function of temperature or time, allowing for the determination of phase transition temperatures and enthalpies.^{[12][13]}

Apparatus:

- Differential Scanning Calorimeter (DSC) instrument.
- Sample and reference pans (typically aluminum).
- Microbalance for accurate sample weighing.
- Purge gas (e.g., nitrogen).

Procedure:

- **Sample Preparation:** A small, precisely weighed sample of purified water (typically 2-10 mg) is hermetically sealed in a DSC pan. An empty sealed pan is used as a reference.^[12]
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The system is purged with an inert gas to provide a stable thermal environment.
- **Temperature Program:** A temperature program is initiated, typically involving a controlled cooling ramp to freeze the water, followed by a controlled heating ramp to observe melting.
- **Data Acquisition:** The DSC instrument measures the differential heat flow between the sample and reference pans as a function of temperature.
- **Data Analysis:** The resulting thermogram is analyzed to determine the onset temperature and peak temperature of the melting and freezing transitions. The area under the peak corresponds to the enthalpy of the phase change.

High-Pressure Phase Transitions using a Diamond Anvil Cell (DAC)

For studying the phase diagram of water at high pressures, a diamond anvil cell is employed. This device can generate extremely high pressures on a small sample.^{[3][14][15][16]}

Apparatus:

- Diamond Anvil Cell (DAC).
- Gasket (typically a metal foil) to contain the sample.

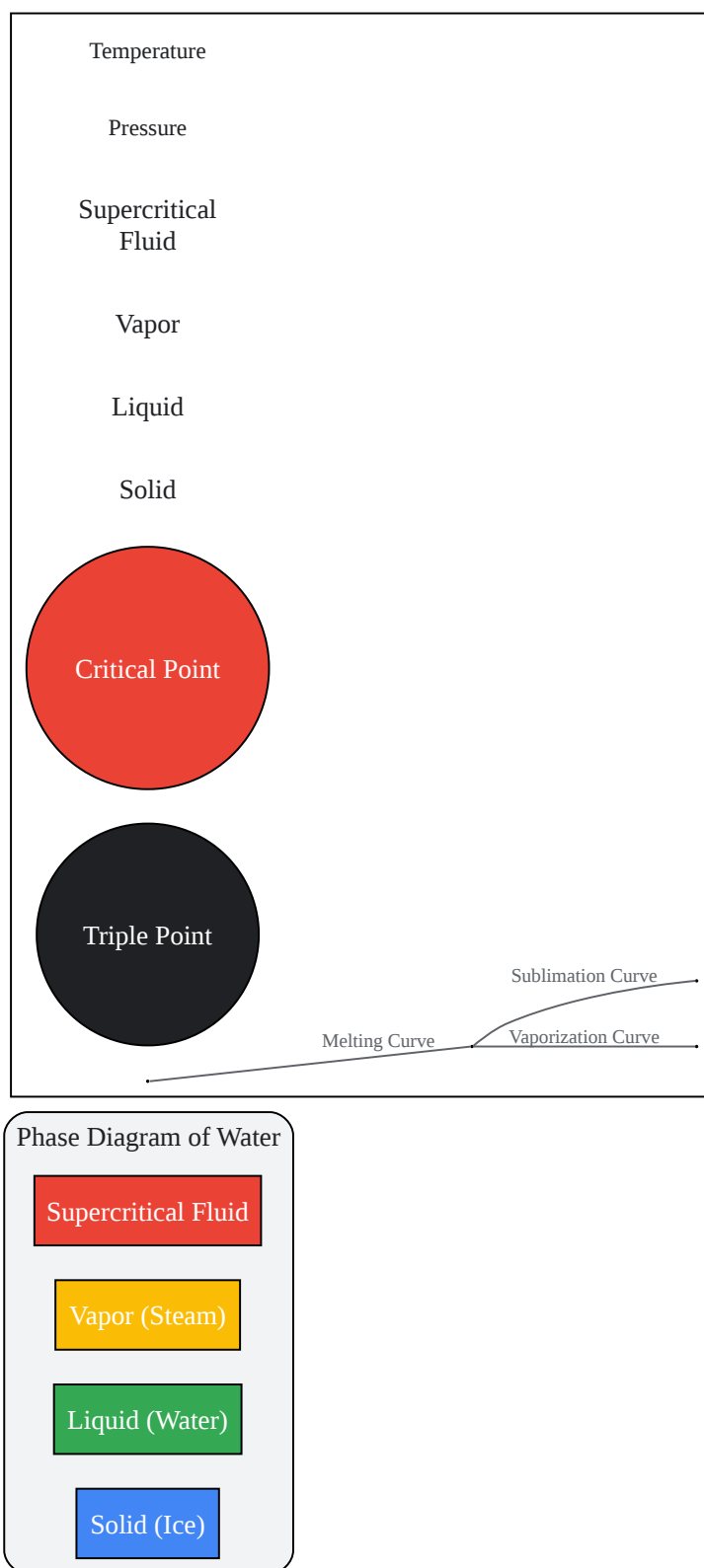
- Microscope for sample loading and observation.
- Pressure calibration system (e.g., ruby fluorescence).
- Analytical probe (e.g., Raman spectroscopy, X-ray diffraction) to identify the phase of the sample.

Procedure:

- **Sample Loading:** A small droplet of water is loaded into a hole in the gasket, which is placed between the two diamond anvils. A pressure calibrant (e.g., a ruby chip) is also included.
- **Pressure Application:** The anvils are slowly brought together, increasing the pressure on the sample. The pressure is monitored in situ using the pressure calibrant.
- **Phase Identification:** The physical state of the water is monitored as the pressure is changed. Analytical techniques such as Raman spectroscopy or X-ray diffraction are used to identify the specific ice polymorph present at a given pressure and temperature.
- **Temperature Control:** The DAC can be heated or cooled to explore different regions of the phase diagram.
- **Phase Boundary Mapping:** By systematically varying the pressure and temperature and identifying the phase transitions, the boundaries between different ice phases can be mapped.

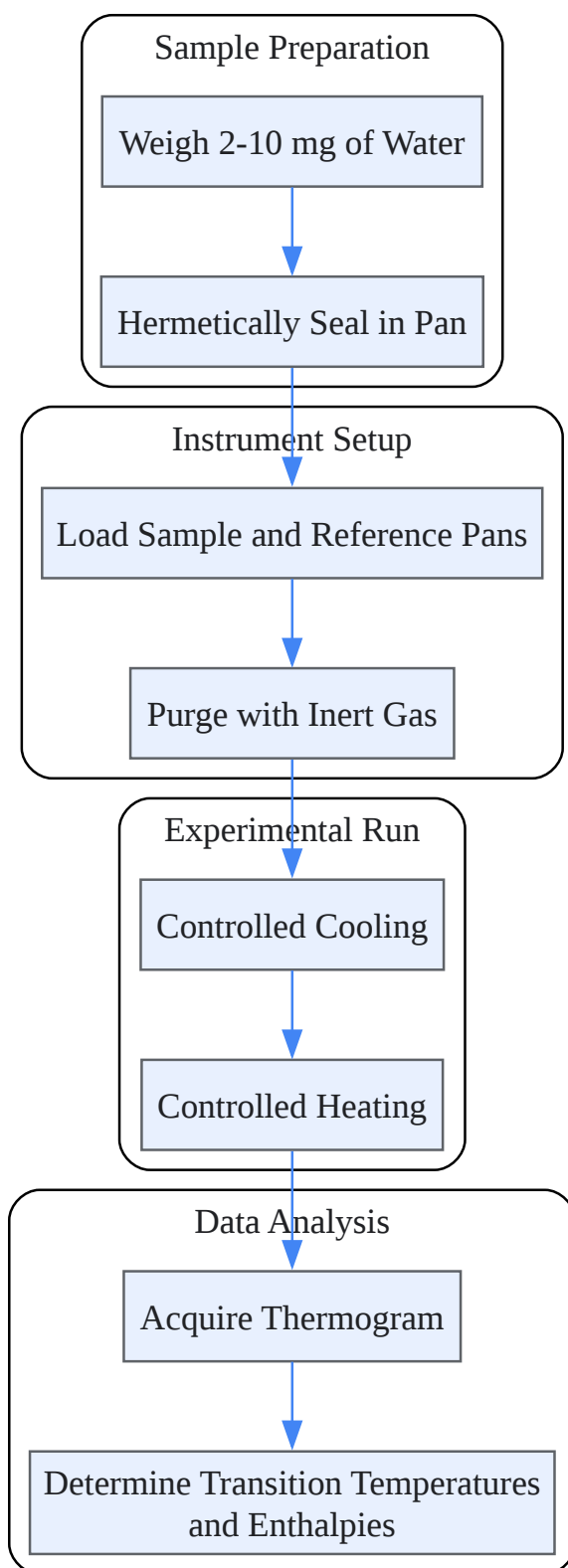
Visualizations

The following diagrams illustrate the phase diagram of water and a typical experimental workflow for DSC analysis.



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Caption: A schematic representation of the phase diagram of water.



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Caption: A typical experimental workflow for DSC analysis of water.

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